

Essential Guide to the Proper Disposal of Ivisol

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Compound of Interest

Compound Name: *Ivisol*
CAS No.: *11132-71-1*
Cat. No.: *B1173408*

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This document provides comprehensive guidance for the safe and compliant disposal of **Ivisol**, a disinfectant containing the active ingredients Chlorocresol and Clorophene. Adherence to these procedures is critical for ensuring the safety of laboratory personnel and protecting the environment. This guide is intended for researchers, scientists, and drug development professionals.

Immediate Safety and Handling Protocols

Before commencing any disposal procedures, ensure that all personnel are equipped with the appropriate Personal Protective Equipment (PPE).

Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- Ensure an ANSI-approved eyewash station and safety shower are readily accessible.

Personal Protective Equipment (PPE):

- Gloves: Wear chemically resistant gloves (e.g., nitrile or neoprene).

- Eye Protection: Use chemical safety goggles or a face shield.
- Lab Coat: A lab coat or other protective garment is mandatory to prevent skin contact.

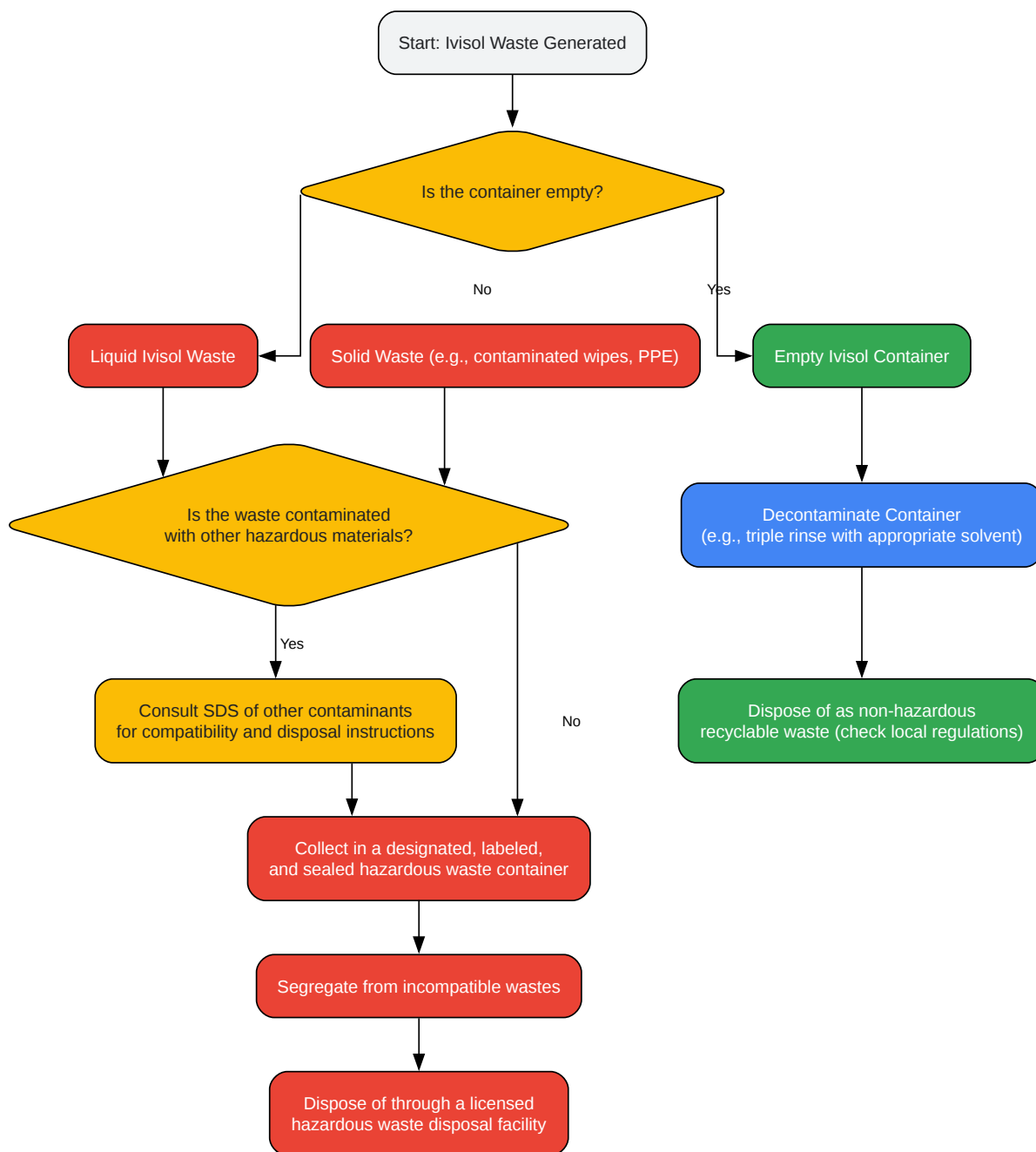
Quantitative Data of Active Ingredients

The following table summarizes key quantitative data for the active ingredients in **Ivisol**, compiled from various safety data sheets.

Property	Chlorocresol (4-chloro-3-methylphenol)	Clorophene (2-benzyl-4-chlorophenol)
CAS Number	59-50-7	120-32-1
Molecular Formula	C ₇ H ₇ ClO	C ₁₃ H ₁₁ ClO
Molecular Weight	142.58 g/mol [1][2]	218.68 g/mol [3]
Appearance	Pinkish to white crystalline solid[1][4]	White to pale yellow solid[5]
Melting Point	64-66 °C[1][4]	46-49 °C[6]
Boiling Point	235 °C[2][7]	160-162 °C[6]
Water Solubility	3.8 g/L (25°C)[7]	0.12 g/L[6]
Log P (octanol/water)	3.1[1]	Not available

Ivisol Disposal Decision Pathway

The following diagram outlines the decision-making process for the proper disposal of **Ivisol** waste.



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References

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